

Synthesis and Characterization of Cortisone-d2: A Technical Guide

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Compound of Interest

Compound Name: Cortisone-d2

Cat. No.: B15142193

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This technical guide provides an in-depth overview of the synthesis and characterization of **Cortisone-d2**, a deuterated analog of the glucocorticoid hormone cortisone. This isotopically labeled compound serves as a crucial internal standard for quantitative bioanalytical assays and as a tracer in metabolic studies. This document details a plausible synthetic route, comprehensive characterization methodologies, and its application in analytical workflows.

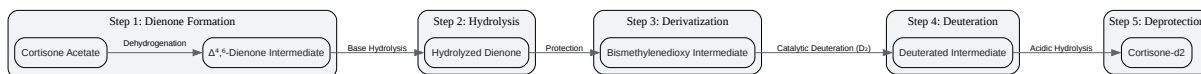
Introduction

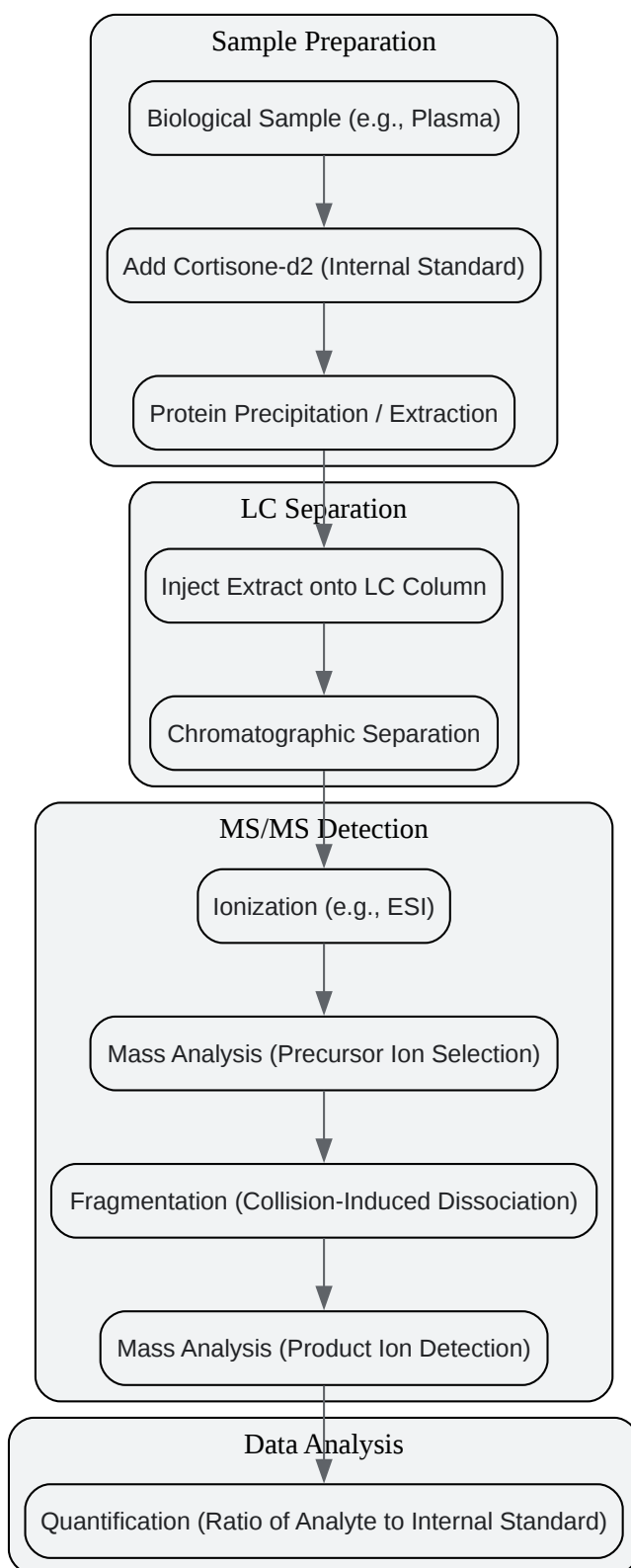
Cortisone, a naturally occurring corticosteroid, is a key regulator of metabolism and immune function. Its synthetic analog, **Cortisone-d2**, in which two hydrogen atoms are replaced by deuterium, is an invaluable tool in pharmaceutical research and development. The increased mass of **Cortisone-d2** allows for its differentiation from endogenous cortisone in mass spectrometry-based assays, ensuring accurate quantification in complex biological matrices. This guide outlines a robust method for the preparation of [6,7-²H₂]cortisone and details the analytical techniques for its characterization.

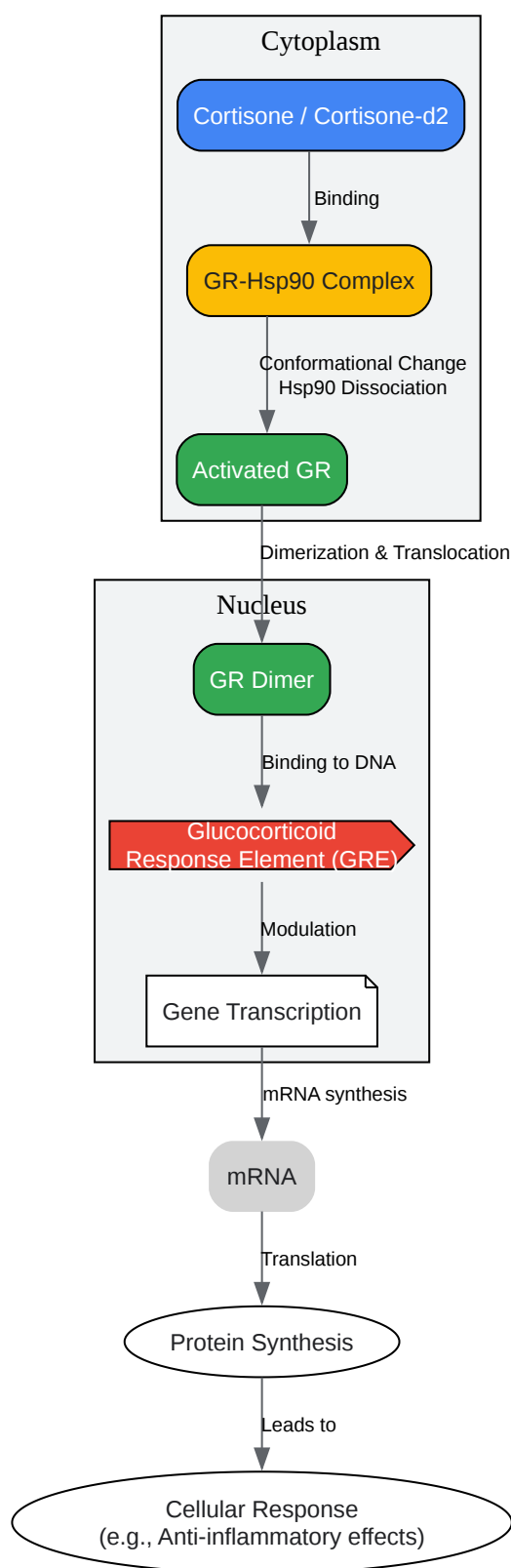
Synthesis of Cortisone-d2

The synthesis of **Cortisone-d2** can be achieved through a multi-step process starting from the commercially available Cortisone acetate. The overall strategy involves the introduction of a double bond, followed by deuteration and subsequent removal of protecting groups. A plausible synthetic workflow is detailed below.

Synthetic Workflow







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